

A Technical Guide to Commercial Suppliers and Applications of Tetramethylthiuram Monosulfide-d12

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Compound of Interest

Compound Name: *Tetramethylthiuram Monosulfide-d12*

Cat. No.: *B15552526*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and applications of **Tetramethylthiuram Monosulfide-d12** (TMTM-d12). This deuterated analogue serves as a critical internal standard for quantitative mass spectrometry-based analyses, ensuring accuracy and precision in complex biological and environmental matrices. This document outlines key specifications from prominent suppliers, details its primary application in analytical chemistry, and provides a foundational experimental protocol for its use.

Introduction to Tetramethylthiuram Monosulfide-d12

Tetramethylthiuram Monosulfide-d12 is the deuterium-labeled version of Tetramethylthiuram Monosulfide (TMTM), a compound used in the rubber industry and as a fungicide. The replacement of twelve hydrogen atoms with deuterium results in a mass shift that allows it to be distinguished from its unlabeled counterpart by a mass spectrometer. This property makes it an ideal internal standard for isotope dilution mass spectrometry (IDMS), a powerful technique for quantitative analysis.^[1] When added to a sample at a known concentration, TMTM-d12 co-elutes with the target analyte (unlabeled TMTM) and experiences similar ionization and matrix effects. By measuring the ratio of the analyte to the internal standard, precise quantification can be achieved, correcting for variations in sample preparation and instrument response.

Commercial Suppliers and Product Specifications

Several specialized chemical suppliers offer **Tetramethylthiuram Monosulfide-d12** for research and developmental purposes. The primary manufacturers and distributors include Toronto Research Chemicals (TRC), with LGC Standards as a key distributor, and MedChemExpress. While pricing is typically available upon request, the following table summarizes the key technical specifications available from these suppliers.

Specification	LGC Standards (for Toronto Research Chemicals)	MedChemExpress
Product Code	TRC-T889530	HY-W738908
Synonyms	Sulfide, bis(Dimethylthiocarbamoyl)- d12	TMTM-d12
CAS Number	Not specified for d12, Unlabeled: 97-74-5	2732874-03-0
Molecular Formula	C ₆ D ₁₂ N ₂ S ₃	C ₆ D ₁₂ N ₂ S ₃
Molecular Weight	220.44	Not specified
Purity	Provided with a full analytical package including NMR, HPLC, and MS data with Certificate of Analysis. Purity levels are typically high.[2][3]	Stated on Certificate of Analysis, often >98% or >99% by HPLC or LCMS.[4][5][6]
Available Pack Sizes	1 mg, 10 mg	50 mg, 100 mg, 250 mg
Storage Temperature	+4°C	Recommended conditions on Certificate of Analysis
Country of Origin	CANADA	Not specified
Certificate of Analysis	Available	Available

Application: Internal Standard for Quantitative Analysis

The primary application of **Tetramethylthiuram Monosulfide-d12** is as an internal standard in analytical methods, particularly those employing Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS).^[1] The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative bioanalysis and environmental testing due to its ability to compensate for matrix effects and variability in sample processing.

Signaling Pathway for Quantitative Analysis Workflow

The following diagram illustrates the logical workflow for utilizing a deuterated internal standard in a quantitative LC-MS analysis.



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

Experimental Protocol: Quantification of Tetramethylthiuram Monosulfide in a Sample Matrix

This section provides a generalized experimental protocol for the quantification of TMTM in a sample (e.g., environmental water or a biological fluid) using TMTM-d12 as an internal standard with LC-MS/MS.

1. Materials and Reagents:

- Tetramethylthiuram Monosulfide (analyte standard)

- **Tetramethylthiuram Monosulfide-d12** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid
- Deionized water
- Sample matrix (e.g., plasma, water)
- Solid-phase extraction (SPE) cartridges (if required for sample cleanup)

2. Preparation of Standard and Internal Standard Stock Solutions:

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of TMTM in methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of TMTM-d12 in methanol.
- Store stock solutions at -20°C.

3. Preparation of Calibration Standards and Quality Control Samples:

- Prepare a series of calibration standards by spiking the appropriate matrix with the analyte stock solution to achieve a range of concentrations.
- Prepare quality control (QC) samples at low, medium, and high concentrations within the calibration range.
- Spike all calibration standards and QC samples with the internal standard stock solution to a final concentration (e.g., 50 ng/mL).

4. Sample Preparation:

- Thaw unknown samples, calibration standards, and QC samples.

- To a fixed volume of each sample, add the internal standard solution.
- Protein Precipitation (for biological samples): Add 3 volumes of cold acetonitrile, vortex, and centrifuge to precipitate proteins. Collect the supernatant.
- Solid-Phase Extraction (for complex matrices): Condition an appropriate SPE cartridge. Load the sample, wash, and elute the analytes.
- Evaporate the solvent from the extracted samples under a stream of nitrogen and reconstitute in the mobile phase.

5. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μ L
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - Monitor the precursor-to-product ion transitions for both TMTM and TMTM-d12.

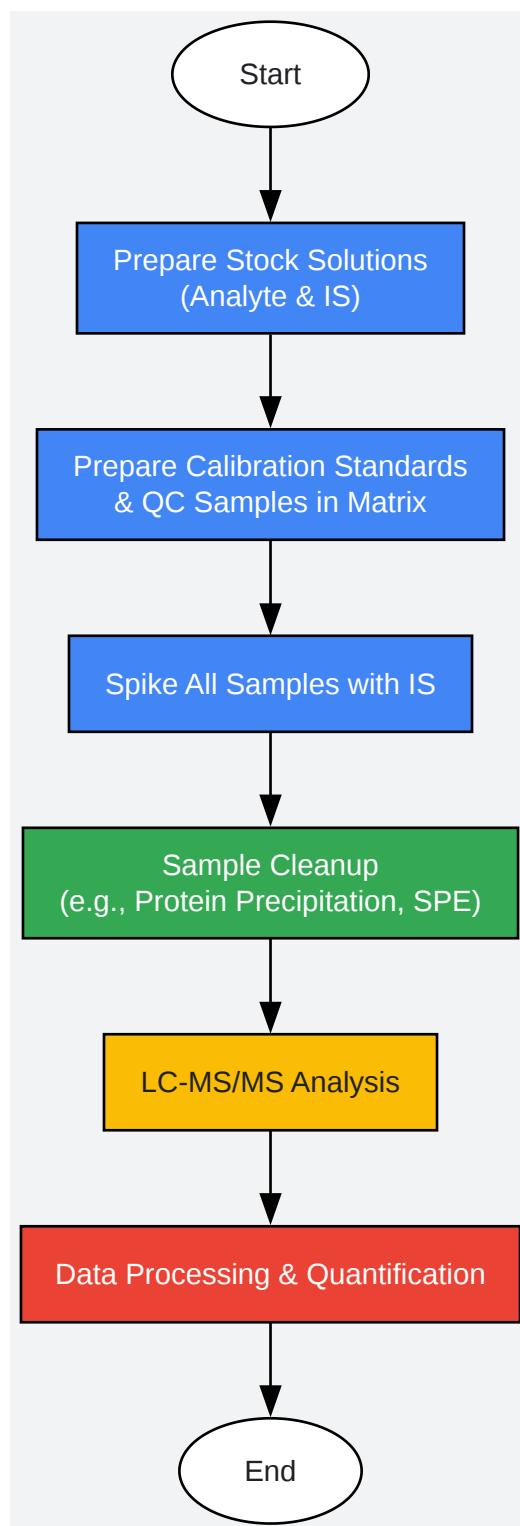
6. Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.

- Calculate the peak area ratio (analyte/internal standard).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of the analyte in the unknown samples and QC samples from the calibration curve.

Experimental Workflow Diagram

The following diagram outlines the key steps in the experimental protocol.



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Caption: Key steps in the experimental protocol for TMTM quantification.

Conclusion

Tetramethylthiuram Monosulfide-d12 is an essential tool for researchers and scientists requiring accurate quantification of its unlabeled analogue. Commercial suppliers like LGC Standards (for Toronto Research Chemicals) and MedChemExpress provide high-purity standards with comprehensive analytical data. The use of TMTM-d12 as an internal standard in LC-MS and other mass spectrometry-based methods significantly enhances the reliability and robustness of quantitative data, which is critical in drug development, environmental monitoring, and other scientific disciplines. The provided experimental framework offers a solid starting point for the development of specific and validated analytical methods.

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